

Personal protective equipment for handling Boc-D-Ser(Tos)-O-Bzl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-Ser(Tos)-O-Bzl

Cat. No.: B129715

[Get Quote](#)

Essential Safety and Handling Guide for Boc-D-Ser(Tos)-O-Bzl

Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-D-Ser(Tos)-O-Bzl** was not located. The following guidance is based on the safety information for the closely related compounds, Boc-D-Ser(Bzl)-OH and N-Boc-D-serine benzyl ester. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult with your institution's environmental health and safety department.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-D-Ser(Tos)-O-Bzl**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

I. Personal Protective Equipment (PPE)

When handling **Boc-D-Ser(Tos)-O-Bzl**, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following table summarizes the required personal protective equipment.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles are required. A face shield should be worn over safety glasses if there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are suitable for short-term protection. ^[1] Glove selection should be based on a thorough hazard assessment. ^[2]
Body Protection	Laboratory Coat	A flame-retardant lab coat, such as Nomex®, should be worn and fully buttoned.
Respiratory Protection	N95 Dust Mask	A NIOSH-approved N95 dust mask or higher is recommended, especially when handling the powder form to avoid inhalation.
Footwear	Closed-toe Shoes	Shoes must fully cover the feet.

II. Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical for the safe handling of **Boc-D-Ser(Tos)-O-Bzl**.

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Confirm all necessary PPE is available and in good condition.
- Handling the Compound:

- Work exclusively within a well-ventilated chemical fume hood.
- When weighing or transferring the solid, use caution to avoid generating dust.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- In Case of Exposure:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1]
 - Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, seek medical advice.[3]
 - Inhalation: Move to fresh air. If you feel unwell, call a poison center or physician.
 - Ingestion: If swallowed, seek immediate medical attention.[3]

III. Disposal Plan

Proper disposal of **Boc-D-Ser(Tos)-O-Bzl** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of in accordance with local, state, and federal regulations. This may involve collection in a designated, labeled waste container for chemical waste.
- Contaminated PPE: Used gloves and other disposable PPE should be collected in a sealed bag and disposed of as chemical waste.
- Empty Containers: Do not reuse empty containers. Dispose of them as chemical waste.

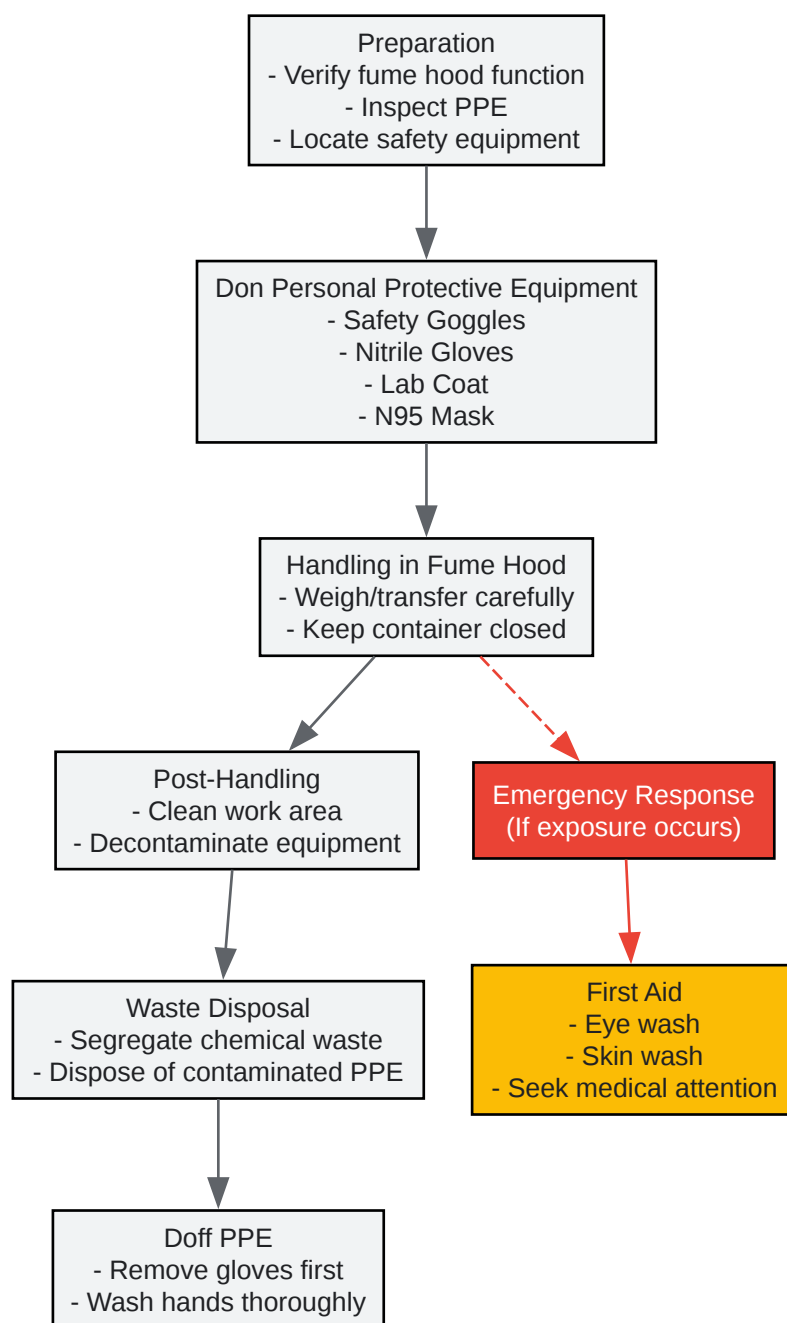
IV. Chemical and Physical Properties

The following table summarizes key quantitative data for the related compound, N-Boc-D-serine benzyl ester.

Property	Value
Molecular Formula	C15H21NO5
Molecular Weight	295.33 g/mol [3]
Melting Point	66-70°C[3]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)[3]

Visualizing the Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **Boc-D-Ser(Tos)-O-Bzl**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Boc-D-Ser(Tos)-O-Bzl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. N-Boc-D-serine benzyl ester, 95%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. BOC-D-SER-OBZL | 141527-78-8 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-D-Ser(Tos)-O-Bzl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129715#personal-protective-equipment-for-handling-boc-d-ser-tos-o-bzl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com